

Comprehensive Safety and Handling Guide for 6-Anilinonaphthalene-2-sulfonate

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Compound of Interest

Compound Name: 6-Anilinonaphthalene-2-sulfonate

Cat. No.: B1227554

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Disclaimer: The following safety and handling information is compiled from data for closely related anilinonaphthalene sulfonic acid compounds. It is intended to serve as a comprehensive guide for researchers, scientists, and drug development professionals. Always consult the specific Safety Data Sheet (SDS) for the exact product you are using and adhere to your institution's safety protocols.

This guide provides essential, immediate safety and logistical information for handling **6-Anilinonaphthalene-2-sulfonate**, including operational procedures and disposal plans.

I. Hazard Identification and First Aid

6-Anilinonaphthalene-2-sulfonate and similar compounds are generally considered hazardous. They can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

First Aid Procedures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, seek medical advice/attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#) Remove and wash contaminated clothing before reuse.

- Inhalation: Move the individual to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[1][2][5]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Never give anything by mouth to an unconscious person.[2][3][5] Call a physician or poison control center immediately.[5]

II. Personal Protective Equipment (PPE)

When handling **6-Anilinonaphthalene-2-sulfonate**, it is crucial to use appropriate personal protective equipment to prevent exposure.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) standards.[5] A face shield may be necessary for splash protection.[6][7]
Skin Protection	Chemical-resistant gloves and protective clothing	Impervious gloves (e.g., butyl rubber) and a lab coat or long-sleeved clothing are required.[4][5][8] An apron or chemical-resistant suit may be needed for larger quantities.[8][9]
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary.	Work in a chemical fume hood. If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3][4][5]

III. Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidents.

Handling:

- Handle in a well-ventilated place, such as a chemical fume hood.[2][5]
- Avoid contact with skin, eyes, and clothing.[2][5]
- Avoid the formation of dust and aerosols.[2][3][5]
- Do not eat, drink, or smoke when using this product.[10]
- Wash hands thoroughly after handling.[1]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2]
- Store at room temperature in the original container.[2]
- Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][2][11]

IV. Accidental Release and Disposal

In the event of a spill or for final disposal, follow these procedures to mitigate risks.

Accidental Release Measures:

- Evacuate: Keep unnecessary personnel away from the spill area.[5]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[5]
- Clean-up: Use personal protective equipment. Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable, closed container for disposal.[1][11]

Disposal:

- Dispose of this chemical and its container at an approved waste disposal plant.[\[1\]](#)
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations.[\[1\]](#)
- Do not empty into drains.[\[1\]](#)

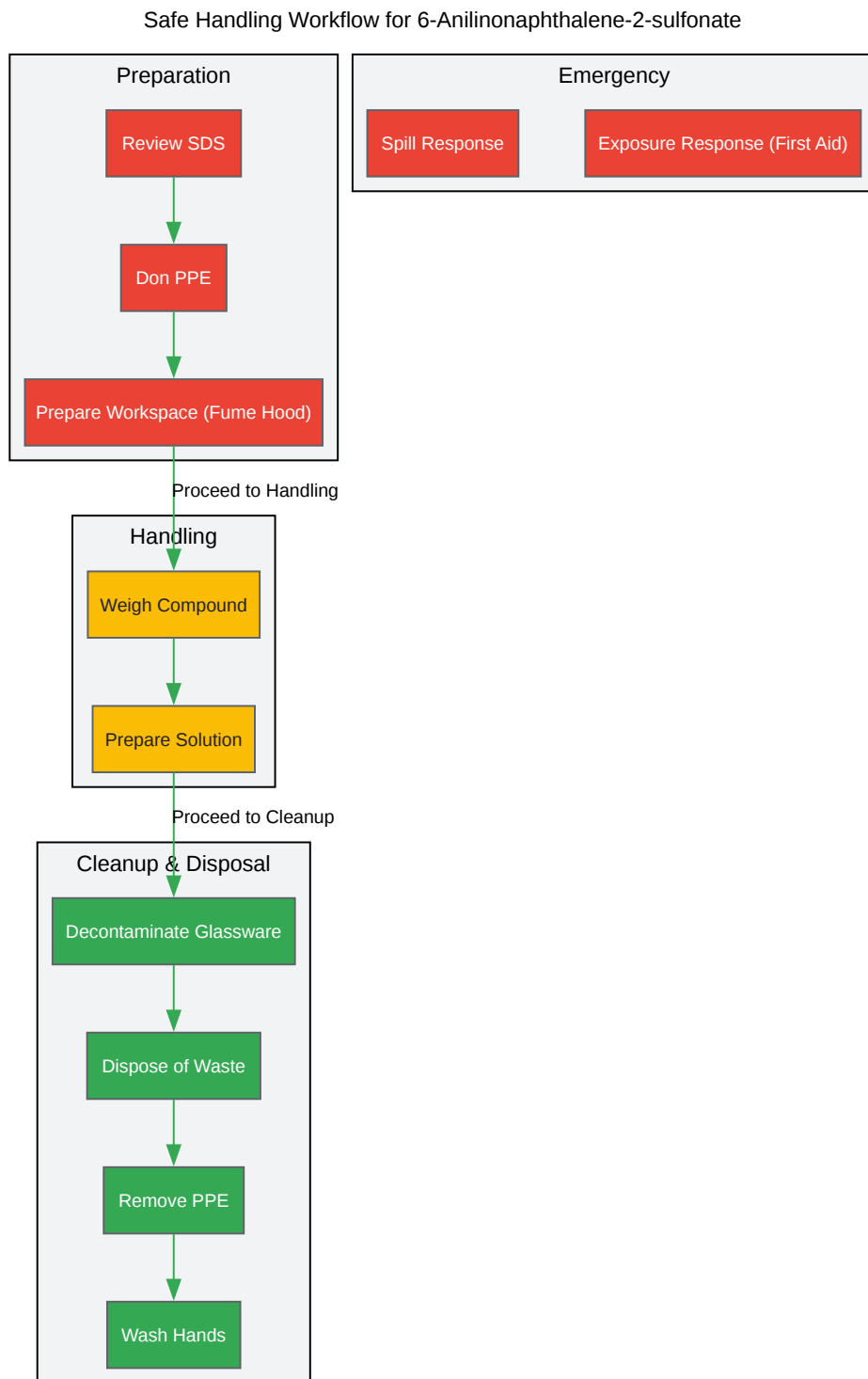
V. Fire-Fighting Measures

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[5\]](#)[\[11\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).[\[1\]](#)[\[11\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[\[1\]](#)[\[5\]](#)[\[11\]](#)

VI. Physical and Chemical Properties

Property	Value
Physical State	Solid, Crystalline [5]
Appearance	White to Dark Green/Grey [4] [5]
Molecular Formula	C ₁₆ H ₁₃ NO ₃ S [12]
Molecular Weight	298.3 g/mol [13]
Melting Point	183 - 184 °C / 361.4 - 363.2 °F [4]

VII. Safe Handling Workflow



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Caption: Workflow for the safe handling of **6-Anilinonaphthalene-2-sulfonate**.

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